

# A Comprehensive Technical Guide to 4-Bromoisoquinoline Hydrobromide: Structure, Synthesis, and Application

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## Compound of Interest

Compound Name: *4-Bromoisoquinoline hydrobromide*  
Cat. No.: *B11836565*

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Executive Summary: 4-Bromoisoquinoline stands as a pivotal intermediate in the landscape of pharmaceutical and chemical research. Its unique molecular architecture, featuring a reactive bromine atom on the versatile isoquinoline scaffold, renders it an invaluable building block for the synthesis of complex, biologically active molecules.<sup>[1]</sup> This guide provides an in-depth exploration of **4-Bromoisoquinoline hydrobromide**, the common salt form used for handling and synthesis. We will dissect its molecular structure through spectroscopic and crystallographic principles, detail robust synthetic protocols with mechanistic insights, and explore its reactivity and applications, particularly in drug development. This document is intended for researchers, chemists, and professionals in drug development who require a technical and practical understanding of this key reagent.

## The Isoquinoline Scaffold: A Privileged Structure in Medicinal Chemistry

The isoquinoline core is a recurring motif in a vast array of natural products and synthetic pharmaceuticals. This nitrogen-containing heterocycle is associated with a wide spectrum of

biological activities, including antihypertensive, anti-inflammatory, antimicrobial, and antitumor properties.[2] The structural rigidity and the specific arrangement of hydrogen bond donors and acceptors make it an excellent scaffold for designing molecules that can interact with high specificity with biological targets. The introduction of a bromine atom at the 4-position, as in 4-Bromoisoquinoline, provides a crucial handle for synthetic chemists to elaborate upon this privileged structure, enabling the construction of diverse molecular libraries for drug discovery. [1][3]

## The Molecular Structure of 4-Bromoisoquinoline Hydrobromide

The hydrobromide salt of 4-Bromoisoquinoline is the most common commercial form, offering improved stability and handling characteristics over the free base.

### Chemical Identity and Properties

A summary of the key physicochemical properties of 4-Bromoisoquinoline is presented below. The data for the hydrobromide salt will be similar, with the primary difference being the increased molecular weight and altered solubility profile.

Property	Value	Source(s)
CAS Number	1532-97-4	[4][5]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrN	[4][5]
Molecular Weight	208.05 g/mol	[4][5]
Melting Point	40-43 °C (for free base)	[6][7]
Boiling Point	280-285 °C (for free base)	[6][7]
Appearance	Crystals / Crystalline Powder	
InChIKey	SCRBSGZBTHKAHU-UHFFFAOYSA-N	[4][8]

### Structural Elucidation

The structure of **4-Bromoisoquinoline hydrobromide** consists of a protonated isoquinoline ring and a bromide counter-ion. The protonation occurs at the nitrogen atom (N2), which bears a positive formal charge. This ionic interaction is fundamental to the compound's solid-state properties.

Caption: Molecular structure of **4-Bromoisoquinoline Hydrobromide**.

## Spectroscopic Signature

Spectroscopic methods are essential for confirming the identity and purity of **4-Bromoisoquinoline hydrobromide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton spectrum is characteristic. The protonation of the nitrogen atom leads to a downfield shift of the adjacent protons (H1 and H3). The protons on the benzene ring will appear in the aromatic region (typically 7.5-8.5 ppm). The specific chemical shifts and coupling constants allow for unambiguous assignment of each proton. For instance,  $^1\text{H}$  NMR data for a related derivative, 4-Bromo-1-methoxy-3-(o-tolyl)isoquinoline, shows aromatic protons in the range of  $\delta$  7.28–8.31 ppm.[9]
  - $^{13}\text{C}$  NMR: The carbon spectrum will show nine distinct signals corresponding to the nine carbon atoms in the isoquinoline ring.[10] The carbon atom bonded to the bromine (C4) will be significantly influenced by the halogen's electronegativity and will appear in a characteristic region. The carbons adjacent to the protonated nitrogen (C1 and C3) will also show distinct chemical shifts.
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present. Key absorptions include C=C and C=N stretching vibrations within the aromatic system (typically 1500-1620  $\text{cm}^{-1}$ ). A broad absorption is expected in the 2500-3000  $\text{cm}^{-1}$  region, which is characteristic of the  $\text{N}^+\text{-H}$  stretch of the hydrobromide salt.[4]
- Mass Spectrometry (MS): Under electron ionization (EI), the mass spectrum will show a prominent molecular ion peak ( $\text{M}^+$ ) for the free base (4-Bromoisoquinoline) at  $m/z$  207/209, with a characteristic isotopic pattern (approx. 1:1 ratio) due to the presence of the bromine isotopes ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ).[8][11] A key fragmentation pathway is the loss of the bromine atom, leading to a fragment at  $m/z$  128.[12]

## Crystallographic Insights

While a specific public crystal structure for **4-Bromoisoquinoline hydrobromide** is not readily available, extensive crystallographic data exists for isoquinoline derivatives.[2][13][14] In the solid state, the 4-Bromoisoquinolinium cation and the bromide anion would be arranged in a regular crystal lattice. The structure is stabilized by a combination of forces, including strong  $N^+-H\cdots Br^-$  hydrogen bonds and  $\pi$ - $\pi$  stacking interactions between the aromatic rings of adjacent isoquinolinium cations. These interactions dictate the crystal packing and influence the material's physical properties, such as its melting point and solubility.

## Synthesis and Mechanistic Considerations

Several methods exist for the synthesis of 4-Bromoisoquinoline. The choice of method often depends on the desired scale, available starting materials, and tolerance for specific reaction conditions.

### Classical Approach: Electrophilic Bromination of Isoquinoline

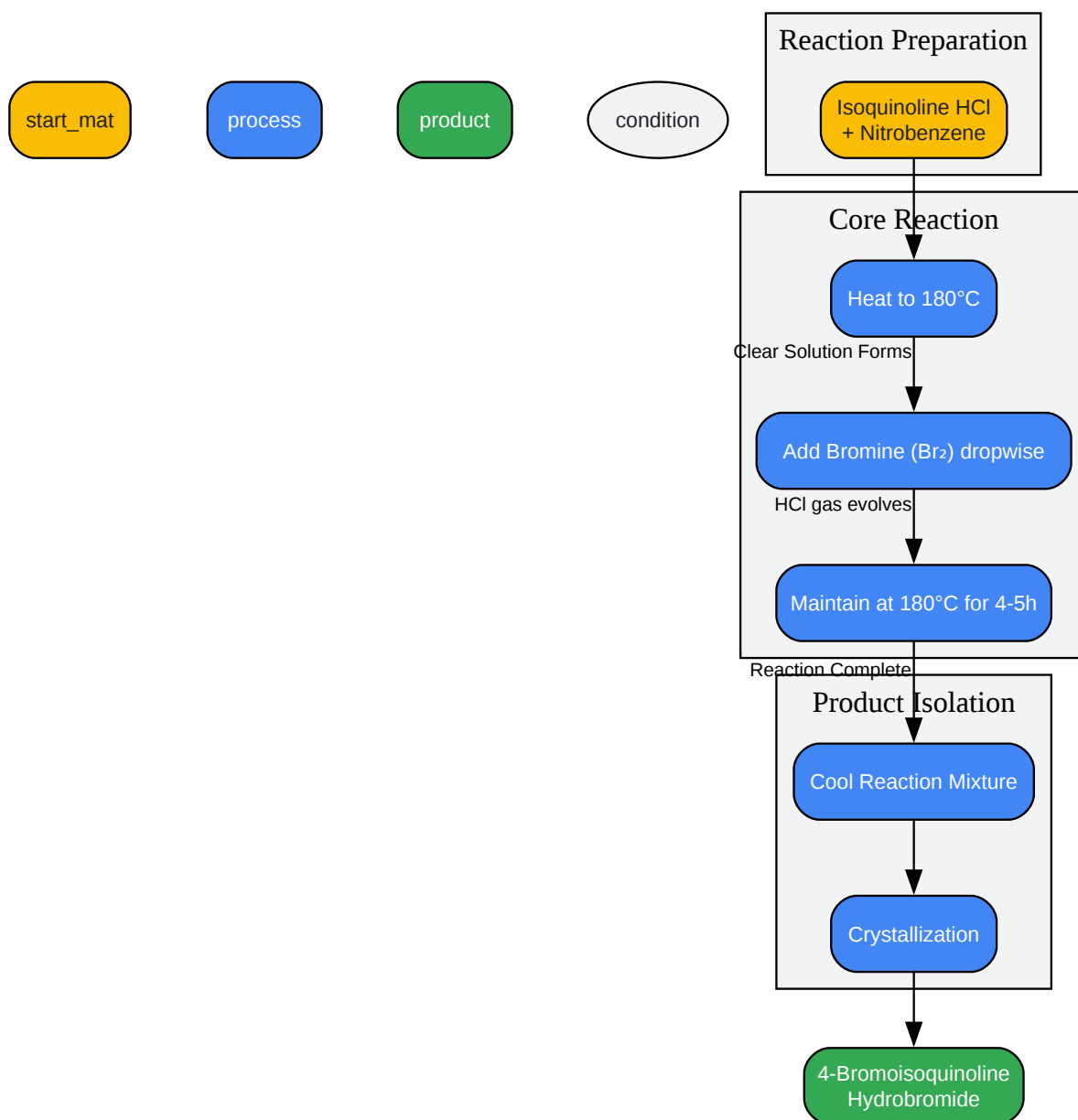
A well-established method involves the direct electrophilic bromination of isoquinoline, typically starting from its hydrochloride or hydrobromide salt.[15] This method is robust and suitable for large-scale production.

Causality Behind Experimental Choices:

- **Starting Material:** Using the isoquinoline salt (hydrochloride or hydrobromide) deactivates the heterocyclic ring towards electrophilic attack less than the benzene ring, but the high temperature forces the reaction.
- **Solvent:** High-boiling solvents like nitrobenzene are used to achieve the necessary reaction temperature (around 180°C).[15]
- **Reaction Conditions:** The high temperature is required to overcome the deactivation of the ring system by the protonated nitrogen and facilitate the electrophilic substitution. The reaction proceeds via the addition of bromine, with the evolution of hydrogen halide gas.[15]

Experimental Protocol: Synthesis of 4-Bromoisoquinoline[15]

- Setup: In a flask equipped with a reflux condenser, dropping funnel, thermometer, and mechanical stirrer, place isoquinoline hydrochloride (0.20 mole) and nitrobenzene (50 ml).
- Heating: Stir the mixture and heat to approximately 180°C to obtain a clear solution.
- Bromine Addition: Add bromine (0.22 mole) dropwise over about 1.5 hours, maintaining the temperature at 180°C. Hydrogen chloride gas will evolve smoothly.
- Reaction Monitoring: After the addition is complete, continue heating and stirring. The reaction is monitored by the cessation of hydrogen chloride evolution, which typically takes 4-5 hours.
- Workup: Cool the reaction mixture. The product, **4-bromoisoquinoline hydrobromide**, will crystallize. For further purification to the free base, a subsequent workup involving neutralization and extraction is typically performed.[\[16\]](#)



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Caption: Workflow for the synthesis of **4-Bromoisoquinoline Hydrobromide**.

## Modern Metal-Free Synthesis

Recent advancements have led to milder, metal-free synthetic routes. One such method involves the brominative annulation of 2-alkynyl arylimidates.<sup>[9][17]</sup>

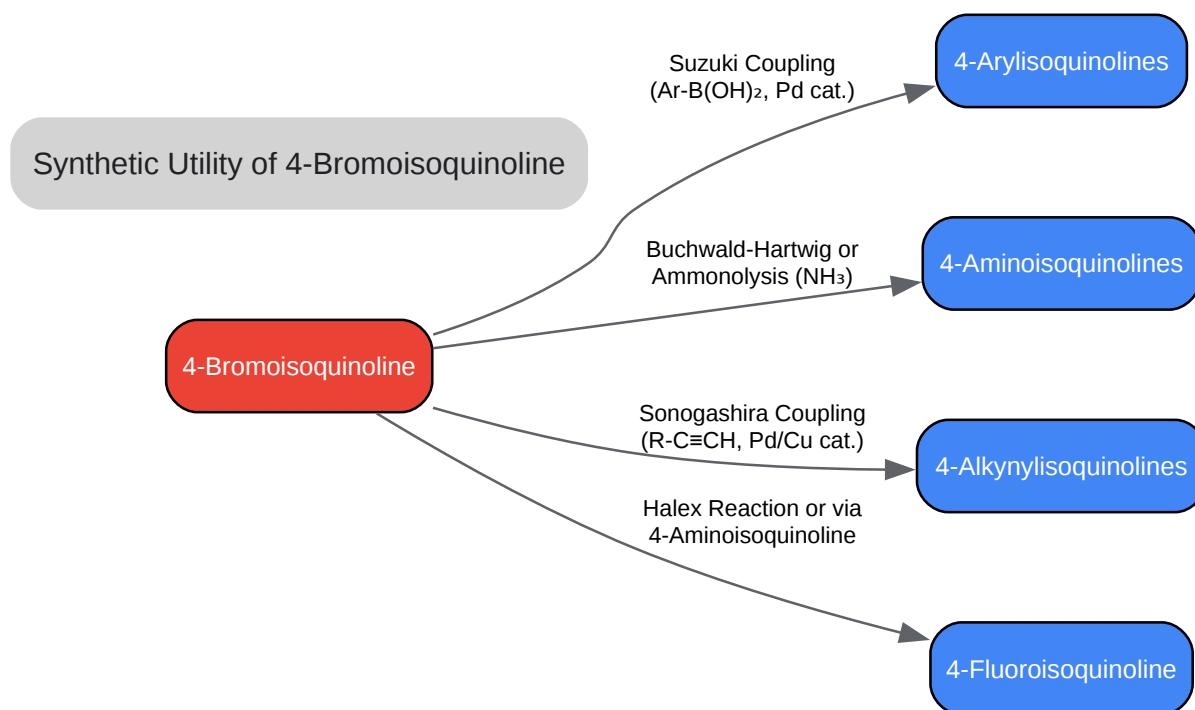
Causality Behind Experimental Choices:

- **Advantages:** This approach avoids the use of harsh high temperatures and heavy metals. It features readily available chemicals, mild room-temperature conditions, and high functional group tolerance.<sup>[9]</sup>
- **Mechanism:** The reaction utilizes a hypervalent iodine reagent (like PIDA) as a mild oxidant and a simple bromide salt (like KBr) as the halogen source. These reagents generate a transient bromoiodane in situ, which then mediates the cyclization and bromination of the substrate to form the 4-bromoisoquinoline product in excellent yields.<sup>[9][17]</sup>

## Chemical Reactivity and Synthetic Utility

The true value of 4-Bromoisoquinoline lies in its utility as a versatile synthetic intermediate. The carbon-bromine bond at the C4 position is a prime site for a variety of chemical transformations, most notably palladium-catalyzed cross-coupling reactions.

- **Suzuki Coupling:** Reaction with boronic acids to form C-C bonds, attaching new aryl or alkyl groups at the C4 position.
- **Heck Coupling:** Reaction with alkenes to form substituted alkenes at C4.
- **Buchwald-Hartwig Amination:** Reaction with amines to form 4-aminoisoquinoline derivatives.
- **Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar):** The bromine can be displaced by strong nucleophiles. For example, ammonolysis can convert 4-bromoisoquinoline into 4-aminoisoquinoline.<sup>[16]</sup>



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Caption: Synthetic utility of 4-Bromoisoquinoline as a versatile building block.

## Handling, Safety, and Storage

As with any laboratory chemical, proper handling of **4-Bromoisoquinoline hydrobromide** is paramount. Information is derived from Safety Data Sheets (SDS).<sup>[18][19][20]</sup>

Hazard Category	Precautionary Statement	Source(s)
Acute Toxicity	Harmful if swallowed.	[18][20]
Skin Irritation	Causes skin irritation. Wear protective gloves and clothing.	[18][19][20]
Eye Irritation	Causes serious eye irritation. Wear eye/face protection.	[18][19][20]
Respiratory Irritation	May cause respiratory irritation. Use only in a well-ventilated area.	[18]
Handling	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Avoid generating dust.	[18][19]
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed. Store locked up.	[19][20]

Self-Validating Protocol for Handling: Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.[19] When weighing or transferring the solid, perform the operation in a chemical fume hood to avoid inhalation of dust.[18] Ensure appropriate Personal Protective Equipment (PPE), including nitrile gloves, a lab coat, and chemical safety goggles, is worn at all times.[19] In case of accidental contact, follow the first-aid measures outlined in the SDS.[20][21]

## Conclusion

**4-Bromoisquinoline hydrobromide** is more than just a chemical compound; it is an enabling tool for innovation in medicinal chemistry and materials science. Its well-defined molecular structure, confirmed by a suite of spectroscopic techniques, provides a reliable foundation for its use in complex synthetic endeavors. With both classical and modern synthetic routes available, its accessibility is assured. The strategic placement of the bromine atom unlocks a vast potential for chemical diversification, solidifying the role of 4-Bromoisquinoline as a

cornerstone intermediate for the development of novel therapeutic agents and functional materials.

## References

- PrepChem. (n.d.). Synthesis of 4-Bromoisoquinoline. Retrieved from PrepChem.com. [\[Link\]](#)
- ResearchGate. (n.d.). A Selective Synthesis of 4-Bromoisoquinoline and 4-Bromoisquinolone. Retrieved from ResearchGate. [\[Link\]](#)
- Vrabel, V., Svorc, L., Sivy, J., Marchalin, S., & Safar, P. (2018). Structural characterization and crystal packing of the isoquinoline derivative. *European Journal of Chemistry*, 9(3), 189-193. [\[Link\]](#)
- ResearchGate. (n.d.). Crystal structures of the isoquinoline derivatives. Retrieved from ResearchGate. [\[Link\]](#)
- ACS Publications. (2024). Metal-Free Synthesis of 4-Bromoisoquinolines through Brominative Annulation of 2-Alkynyl Arylimidate Using In Situ-Generated Transient Bromiodane. *The Journal of Organic Chemistry*. [\[Link\]](#)
- Quick Company. (n.d.). A Process For The Synthesis Of 4 Fluoro Isoquinoline. Retrieved from quickcompany.in. [\[Link\]](#)
- MDPI. (2019). Synthesis and Fluorescent Properties of Novel Isoquinoline Derivatives. *Molecules*, 24(15), 2729. [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). 4-Bromoisoquinoline: A Cornerstone in Pharmaceutical Intermediate Development. Retrieved from pharma-chemical.com. [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). 4-Bromoisoquinoline: A Global Perspective on Synthesis and Supply Chains. Retrieved from pharma-chemical.com. [\[Link\]](#)
- ResearchGate. (2017). Synthesis, crystallographic characterization, molecular docking and biological activity of isoquinoline derivatives. Retrieved from ResearchGate. [\[Link\]](#)
- ResearchGate. (2010). Crystal Structure of Isoquinoline Derivatives. Retrieved from ResearchGate. [\[Link\]](#)

- PubChem. (n.d.). 4-Bromoisoquinoline. Retrieved from PubChem. [[Link](#)]
- NIST. (n.d.). Isoquinoline, 4-bromo-. Retrieved from the NIST Chemistry WebBook. [[Link](#)]
- ChemSynthesis. (n.d.). 4-bromoisoquinoline. Retrieved from ChemSynthesis. [[Link](#)]
- J&K Scientific LLC. (n.d.). 4-Bromoisoquinoline, 98%. Retrieved from J&K Scientific. [[Link](#)]
- ACS Publications. (n.d.). Metal-Free Synthesis of 4-Bromoisoquinolines through Brominative Annulation of 2-Alkynyl Arylimidate Using In Situ-Generated Transient Bromiodane. Retrieved from ACS Publications. [[Link](#)]
- Knowledge. (2023). What are the applications of 8-bromoisoquinoline? Retrieved from Knowledge. [[Link](#)]
- SpectraBase. (n.d.). 4-Bromo-isoquinoline - MS (GC). Retrieved from SpectraBase. [[Link](#)]

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2. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
3. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
4. 4-Bromoisoquinoline | C<sub>9</sub>H<sub>6</sub>BrN | CID 73743 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
5. 4-Bromoisoquinoline | CAS 1532-97-4 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://scbt.com)]
6. 4-Bromoisoquinoline | 1532-97-4 [[chemicalbook.com](https://chemicalbook.com)]
7. [chemsynthesis.com](https://chemsynthesis.com) [[chemsynthesis.com](https://chemsynthesis.com)]
8. Isoquinoline, 4-bromo- [[webbook.nist.gov](https://webbook.nist.gov)]
9. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
10. 4-Bromoisoquinoline(1532-97-4) 13C NMR [[m.chemicalbook.com](https://m.chemicalbook.com)]

- [11. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. Structural characterization and crystal packing of the isoquinoline derivative | European Journal of Chemistry \[eurjchem.com\]](https://eurjchem.com)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. prepchem.com \[prepchem.com\]](https://prepchem.com)
- [16. A Process For The Synthesis Of 4 Fluoro Isoquinoline \[quickcompany.in\]](https://quickcompany.in)
- [17. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [18. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](https://store.apolloscientific.co.uk)
- [19. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [20. assets.thermofisher.cn \[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- [21. 4-Bromoisquinoline\(1532-97-4\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](https://m.chemicalbook.com)
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